

Application Notes and Protocols for DW10075 in a Mouse Model

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Compound of Interest

Compound Name: DW10075

Cat. No.: B15576819

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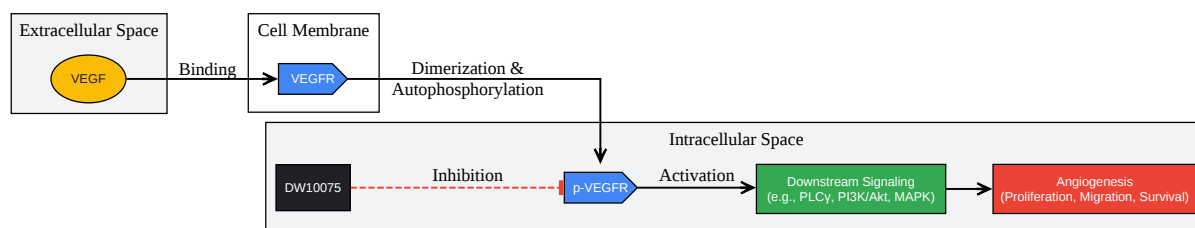
These application notes provide a comprehensive guide for the utilization of **DW10075**, a novel and selective small-molecule inhibitor of Vascular Endothelial Growth Factor Receptors (VEGFRs), in a preclinical mouse model of cancer. The protocols outlined below are based on published data and established methodologies for similar compounds.

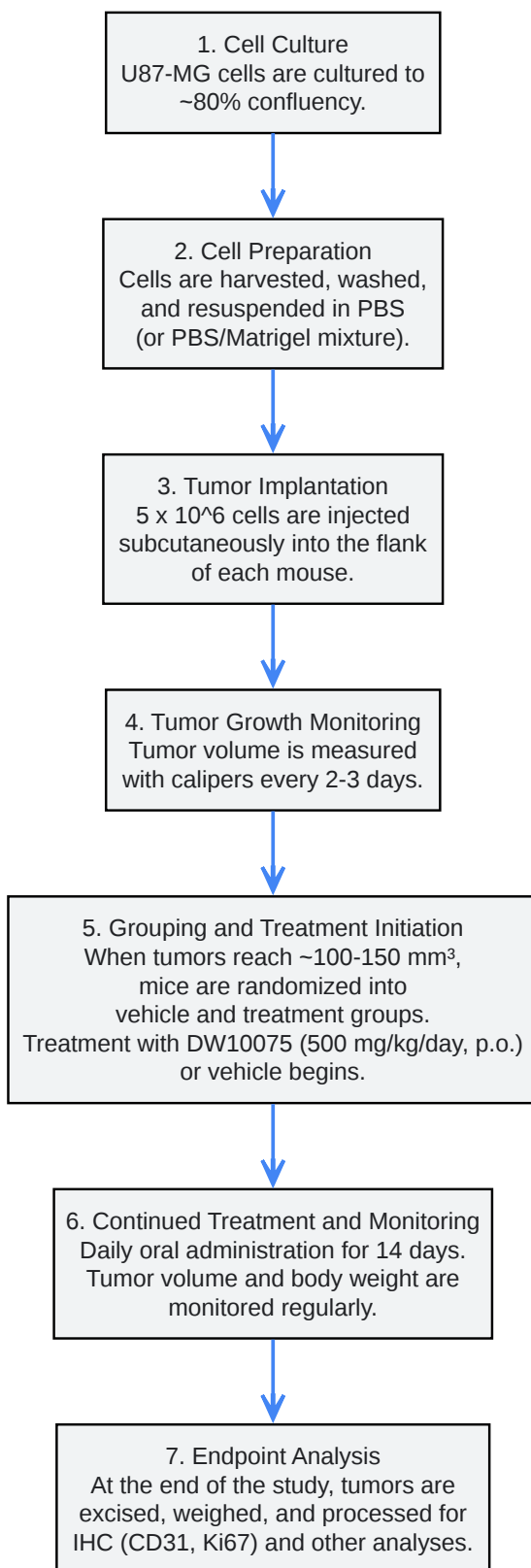
Introduction to DW10075

DW10075 is a potent inhibitor of VEGFR-1, VEGFR-2, and VEGFR-3, key mediators of angiogenesis, the process of new blood vessel formation that is critical for tumor growth and metastasis.^[1] By targeting the VEGF/VEGFR signaling pathway, **DW10075** has demonstrated significant anti-tumor and anti-angiogenic activities in both in vitro and in vivo models.^[1] Its selectivity for VEGFRs over other kinases, such as FGFR and PDGFR, suggests a targeted mechanism of action with a potentially favorable safety profile.^[1]

Mechanism of Action: Targeting the VEGF/VEGFR Signaling Pathway

DW10075 exerts its anti-tumor effects by inhibiting the phosphorylation of VEGFRs, which is induced by the binding of VEGF. This blockade disrupts the downstream signaling cascade that promotes endothelial cell proliferation, migration, and survival, ultimately leading to the inhibition of angiogenesis.





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References

- 1. future4200.com [future4200.com]
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